

Z-LEHD-FMK storage conditions stability

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Compound Focus: Z-LEHD-fmk

Cat. No.: S547841

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Basic Properties & Storage Conditions

The following table summarizes the fundamental characteristics and storage requirements for **Z-LEHD-FMK** to ensure its stability and efficacy [1] [2] [3].

Property	Specification
CAS Number	210345-04-3 [1] [2] [3]
Molecular Weight	690.7 Da (approx. 690.72) [1] [2] [3]
Purity	>98% [1] [3]
Physical Form	Solid, white to yellow powder [2] [3]
Recommended Storage (Powder)	-20°C; store under desiccating conditions (sealed, away from moisture) [1] [2] [3]
Shelf Life (Powder)	3 years at -20°C; 2 years at 4°C [3]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture) [2] [3]
Shipping Condition	Ambient temperature (stable for a few days during shipping) [3]

Troubleshooting FAQs

This section addresses common issues researchers might encounter when working with **Z-LEHD-FMK**.

Q1: After reconstitution, my solution appears cloudy or has particles. What should I do?

- **Potential Cause:** The compound may have precipitated, possibly due to moisture absorption or the use of a non-appropriate solvent.
- **Solution:** Ensure you are using high-quality, dry DMSO. Gently warm the vial and ultrasonicate the solution to re-dissolve the compound. If the problem persists, the inhibitor's activity may have been compromised, and a new aliquot should be used.

Q2: The inhibitor fails to protect cells in my apoptosis assay. Why?

- **Potential Causes:**
 - **Incorrect Concentration/Dosing:** The concentration used may be insufficient for your specific cell type or apoptotic stimulus.
 - **Improper Handling:** Multiple freeze-thaw cycles of the stock solution may have degraded the inhibitor.
 - **Wrong Pathway Targeted:** Your experimental model might induce cell death primarily through a caspase-9-independent pathway (e.g., necroptosis).
- **Solution:**
 - Confirm the working concentration based on literature for your cell type (common range is 20-50 μ M).
 - Prepare small, single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles.
 - Include a positive control (e.g., a known inducer of intrinsic apoptosis) to validate your experimental system.

Q3: What are the critical steps for preparing an in vivo dosing solution?

- **Critical Points:**
 - **Use Fresh Formulations:** Prepare the in vivo formulation shortly before administration for optimal results [3].
 - **Follow Recommended Formulations:** Use a validated formulation to ensure solubility and bioavailability. For example, one common injection formulation is: **DMSO : Tween 80 : Saline = 10 : 5 : 85** [3].
 - **Sequential Mixing:** First, dissolve the powder in DMSO to create a stock solution. Then, add Tween 80, and finally, mix thoroughly with saline.

Experimental Protocols

Here are detailed methodologies for key experiments using **Z-LEHD-FMK**, as cited in the literature.

Protocol 1: Protecting Cells from TRAIL-Induced Apoptosis (In Vitro) [4] This protocol is used to investigate the role of caspase-9 in TRAIL-mediated cytotoxicity.

- **Cell Culture:** Seed sensitive cell lines (e.g., HCT116 or 293) in culture plates.
- **Pre-treatment:** Add **Z-LEHD-FMK** at a final concentration of **20 μM** to the culture medium.
- **Incubation:** Pre-incubate cells with the inhibitor for **30 minutes**.
- **Apoptosis Induction:** Add TRAIL (e.g., at 50 ng/mL) to the medium.
- **Analysis:** Harvest cells after 4-16 hours and analyze apoptosis by Western Blotting (checking for caspase-3 cleavage) or other viability assays.

Protocol 2: Administering Z-LEHD-FMK in a Rat Model of Spinal Cord Injury (In Vivo) [2] This protocol demonstrates neuroprotective effects in vivo.

- **Animal Model:** Use male Wistar albino rats (250-350 g) with induced spinal cord injury (SCI).
- **Dosage Preparation:** Prepare a solution for intravenous injection at a dose of **0.8 $\mu\text{mol/kg}$** .
- **Administration:** Administer the solution via intravenous (i.v.) injection.
- **Treatment Duration:** Continue the administration for **7 days** to observe significant protection of neurons and reduction in apoptotic cell count.

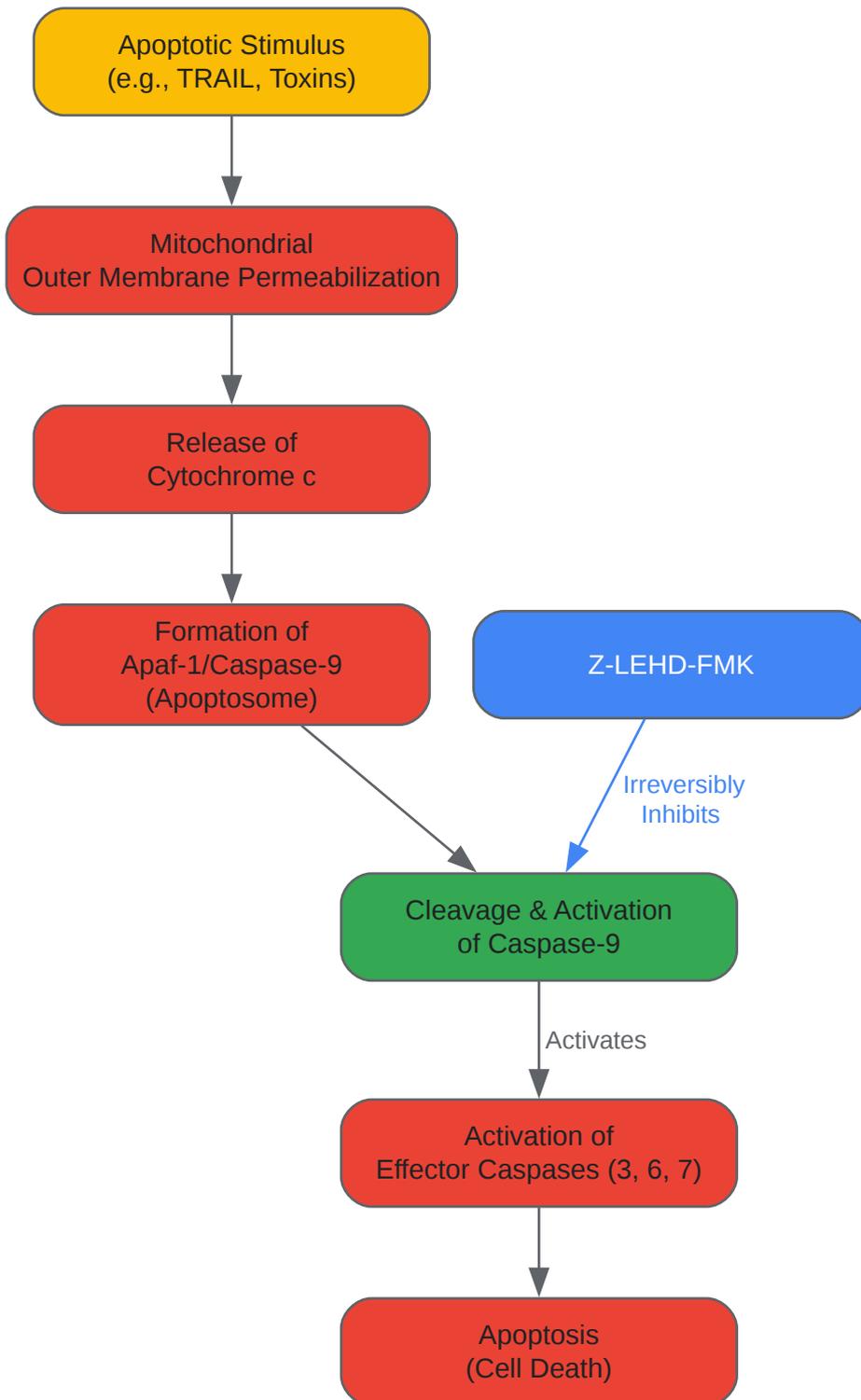
Protocol 3: Investigating Caspase-9's Role in Acute Liver Injury (In Vitro & In Vivo) [5] This protocol uses the inhibitor to explore mechanisms beyond direct apoptosis inhibition.

- **In Vitro (HepG2/AML12 cells):**
 - Pre-treat cells with **20 μM Z-LEHD-FMK** for 2 hours.
 - Then, add an acute liver injury inducer like CCl₄ (2 $\mu\text{l/ml}$) and incubate for another hour.
 - Assess cell viability (e.g., with MTT assay) and analyze markers of autophagy and inflammation.
- **In Vivo (C57BL/6N mice):**
 - Pre-inject **Z-LEHD-FMK** intraperitoneally at **3 mg/kg**, 2 hours before CCl₄ injection.
 - Euthanize mice 8 hours after CCl₄ treatment.
 - Collect blood and liver tissues for analysis of injury markers (e.g., serum ALT), histology, and molecular pathways.

Signaling Pathway & Experimental Workflow

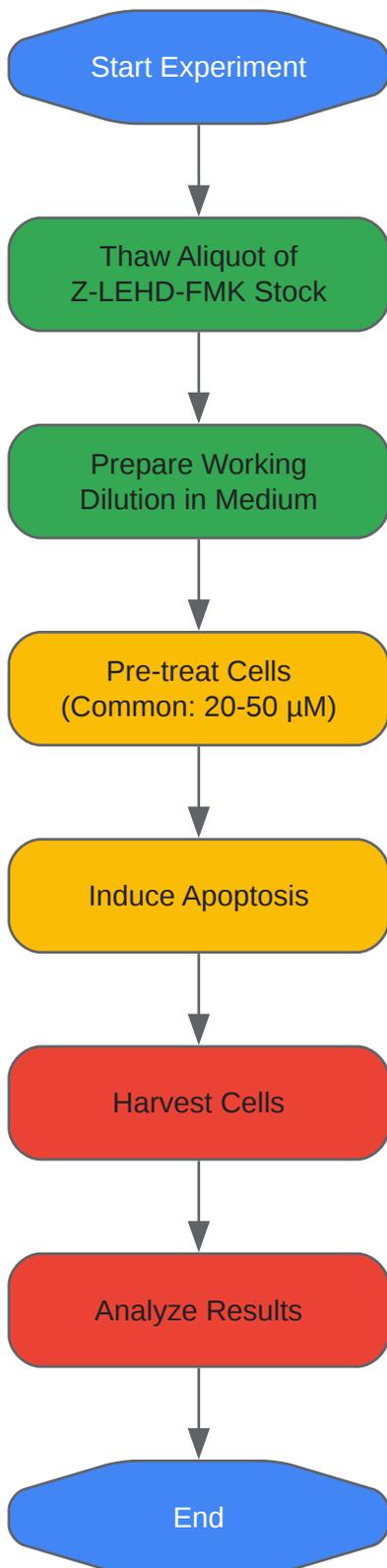
The following diagrams, generated using Graphviz, illustrate the key biological pathway and a general experimental workflow.

Diagram 1: Intrinsic Apoptosis Pathway Targeted by Z-LEHD-FMK This diagram shows the caspase cascade where **Z-LEHD-FMK** acts as an irreversible inhibitor of caspase-9.



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Diagram 2: General Workflow for Using Z-LEHD-FMK In Vitro This flowchart outlines the key steps for a typical in vitro experiment.



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References

1. - Z - LEHD , caspase-9 inhibitor (CAS 210345-04-3) | Abcam FMK [abcam.com]
2. medchemexpress.com/z-lehd-fmk.html [medchemexpress.com]
3. - Z - LEHD | irreversible caspase-9 inhibitor FMK [invivochem.com]
4. The caspase 9 inhibitor Z-LEHD-FMK protects human liver ... [pubmed.ncbi.nlm.nih.gov]
5. Inhibition of caspase-9 aggravates acute liver injury through ... [pmc.ncbi.nlm.nih.gov]

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